

Magnesium Citrate Tribasic Nonahydrate: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Magnesium citrate tribasic nonahydrate*
Cat. No.: *B12039096*

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Executive Summary

Magnesium Citrate Tribasic Nonahydrate (

) serves as a critical source of magnesium ions (

) in research contexts where inorganic anions (chloride, sulfate) are undesirable or where the citrate anion plays a dual role as a metabolic substrate.[1] Unlike the highly soluble magnesium chloride, the tribasic nonahydrate form exhibits distinct solubility kinetics and buffering capacities that require precise handling. This guide provides the stoichiometry, dissolution protocols, and experimental rationale for its use in cell culture, enzymatic assays, and pharmaceutical formulation.

Physicochemical Profile

The "Tribasic" designation indicates a stoichiometric ratio of 3 magnesium atoms to 2 citrate molecules, distinguishing it from the more acidic "Dibasic" forms (

).[1] The nonahydrate state stabilizes the crystal lattice but significantly impacts molecular weight calculations and solubility.

Parameter	Specification
IUPAC Name	Trimagnesium; 2-hydroxypropane-1,2,3-tricarboxylate; nonahydrate
CAS Number	153531-96-5 (Specific to Nonahydrate)
Formula	
Molecular Weight	613.25 g/mol
Mg Content	~11.9% (Elemental Mg)
Solubility (Water)	Sparingly soluble (~18–20 g/L at 25°C)
Solubility (Acid)	Freely soluble in dilute mineral acids
pH (5% Slurry)	5.0 – 9.0 (Amphoteric buffering capacity)



Critical Note: Do not confuse with Magnesium Citrate Dibasic or Anhydrous forms.[1] The hydration shell of the nonahydrate accounts for ~26% of the total mass, necessitating mass adjustment during molarity calculations.

Dissolution Kinetics & Preparation Protocols

One of the most common errors in research is assuming high water solubility for the tribasic form. While "Magnesium Citrate" oral solutions are highly concentrated, they are often achieved by reacting citric acid and magnesium carbonate in situ. The pre-formed tribasic powder has low solubility in neutral water (~0.03 M limit).[1]

Protocol A: Preparation of a Low-Concentration Working Solution (25 mM)

Suitable for direct addition to cell culture media or buffer systems.[1]

- Calculate Mass: To prepare 100 mL of 25 mM

solution:

- Target Molarity of Salt =

(since 1 mol salt = 3 mol Mg)

.[\[1\]](#)

- Mass =

.[\[1\]](#)

- Dissolution:
 - Add 0.511 g of powder to 80 mL of ultrapure water (Milli-Q).
 - Heat & Stir: Heat to 50°C with constant stirring for 30 minutes. The powder dissolves slowly.
 - Cool & Adjust: Cool to room temperature. Dilute to final volume (100 mL).
 - Filter Sterilize: Pass through a 0.22 µm PES membrane.[\[1\]](#)

Protocol B: Preparation of High-Concentration Stock (1 M Mg)

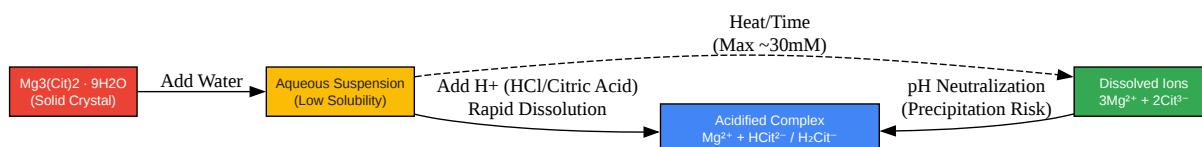
Requires acidification.[\[1\]](#) Used when citrate buffering is acceptable.[\[1\]](#)

- Principle: Acidification shifts the equilibrium from the insoluble tribasic form to the soluble dibasic or ionic forms.
- Method:
 - Suspend the required amount of Tribasic Nonahydrate in water.
 - Dropwise add 1M HCl or concentrated Citric Acid solution while stirring.[\[1\]](#)

- The solution will clear as pH drops below 4.0.
- Note: This alters the anion composition (introducing Chloride or excess Citrate).[1]

Visualization: Solubility Equilibrium

The following diagram illustrates the dissociation logic and the effect of pH on solubility.



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Caption: Solubility pathway of Magnesium Citrate Tribasic. Acidification (blue path) enhances solubility by protonating the citrate anion, preventing lattice re-formation.[1]

Research Applications

In Vitro Cell Culture

Magnesium is a cofactor for DNA polymerase and a stabilizer of the ATP-Mg complex.

- Why Citrate? Unlike Chloride () or Sulfate (), Citrate is an intermediate in the Tricarboxylic Acid (TCA) Cycle.[1]
- Metabolic Impact: Supplementing with Mg-Citrate provides both the essential metal ion and a carbon source that can enter the mitochondria, potentially enhancing respiration rates in metabolically active cell lines (e.g., hepatocytes, cardiomyocytes).[1]
- Caution: Excess citrate can chelate Calcium (

), potentially disrupting cell adhesion molecules (Cadherins) if the Mg:Ca ratio is not balanced.[1]

Enzymatic Cofactor Assays

In assays involving Menaquinone, Siderophore, and Tryptophan (MST) enzymes, Magnesium is an obligate cofactor.[1][2]

- Interference: High concentrations of (from MgCl₂) can inhibit certain synthases.[1] Mg-Citrate offers a chloride-free alternative.[1]
- Inhibition: Conversely, excess Mg concentrations (regardless of source) can inhibit isochorismate synthase by "locking" the product in the active site.[1] Titration curves using Mg-Citrate must be precise.[1]

Pharmaceutical Formulation

- Tableting: The nonahydrate form is preferred in wet granulation processes due to its stability and flow properties compared to the amorphous anhydrous form.
- Buffering: It acts as an internal pH modifier, maintaining a micro-environmental pH of 5-8 within a matrix tablet, which is crucial for the stability of acid-labile Active Pharmaceutical Ingredients (APIs).[1]

Comparative Analysis of Mg Sources

Feature	Mg Citrate Tribasic Nonahydrate	Mg Chloride Hexahydrate	Mg Sulfate Heptahydrate
Formula			
Solubility (25°C)	Low (~20 g/L)	High (~1500 g/L)	High (~700 g/L)
Anion Effect	TCA Cycle Substrate / Ca-Chelator	Inert (usually) / Enzyme Inhibitor	Inert / Redox inactive
Bioavailability	High (Organic uptake pathways)	Moderate	Moderate
Hygroscopicity	Moderate	Extreme (Deliquescent)	High (Efflorescent)
Primary Use	Nutrition / Specialized Media	General Buffer / PCR	General Media / Bacteria

References

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- To cite this document: BenchChem. [Magnesium Citrate Tribasic Nonahydrate: A Technical Guide for Research Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12039096/docs#magnesium-citrate-tribasic-nonahydrate-a-technical-guide-for-research-applications>]

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